

# identifying and minimizing interferences in PCB 155 analysis

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## Compound of Interest

Compound Name: 2,2',4,4',6,6'-Hexachloro-1,1'-  
biphenyl-13C12

Cat. No.: B15555299

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## Technical Support Center: PCB 155 Analysis

A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for the analysis of Polychlorinated Biphenyl (PCB) 155. This resource is designed to provide in-depth troubleshooting guides and frequently asked questions (FAQs) to assist you in identifying and minimizing interferences during your experimental work. As your virtual application scientist, I will guide you through the complexities of PCB 155 analysis, focusing on the causality behind experimental choices to ensure the integrity and accuracy of your data.

## Introduction to PCB 155 Analysis Challenges

PCB 155 (2,2',4,4',6,6'-hexachlorobiphenyl) is a non-dioxin-like PCB congener often included in environmental and biological monitoring studies. Its accurate quantification is crucial for toxicological assessments. However, like all PCB congener analysis, the measurement of PCB 155 is susceptible to a variety of interferences that can lead to inaccurate results. These challenges primarily arise from two sources: co-eluting compounds and matrix effects. This guide will provide you with the expertise to navigate these challenges effectively.

## Frequently Asked Questions (FAQs)

### Q1: What are the most common sources of interference in PCB 155 analysis?

A1: Interferences in PCB 155 analysis can be broadly categorized as follows:

- **Co-eluting PCB Congeners:** Due to the large number of PCB congeners (209), complete chromatographic separation is challenging on any single gas chromatography (GC) column. Other PCB congeners with similar physicochemical properties may elute at or very near the retention time of PCB 155, leading to a positively biased result. The specific co-eluting congeners can vary depending on the GC column and analytical conditions used.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Matrix Interferences:** Complex sample matrices, such as sediments, fatty tissues (e.g., fish), and blood, contain a multitude of co-extractable compounds (lipids, proteins, pigments) that can interfere with the analysis.[\[4\]](#)[\[5\]](#) These matrix components can cause signal suppression or enhancement in the mass spectrometer (MS) ion source, chromatographic peak distortion, and contamination of the analytical system.[\[6\]](#)[\[7\]](#)
- **Other Chlorinated Compounds:** Other persistent organic pollutants (POPs), such as certain organochlorine pesticides (OCPs), may have similar retention times and mass spectral characteristics to PCB 155, potentially causing interference.[\[8\]](#)
- **Laboratory Contamination:** PCBs are persistent and were once ubiquitous in many materials. Contamination can be introduced during sample collection, preparation, and analysis from various sources, including glassware, solvents, and even the laboratory air.[\[9\]](#)

### Q2: Which analytical technique is best for minimizing interferences in PCB 155 analysis?

A2: Gas chromatography-tandem mass spectrometry (GC-MS/MS) is the preferred technique for minimizing interferences in PCB 155 analysis.[\[8\]](#)[\[10\]](#)[\[11\]](#) Here's why:

- **Enhanced Selectivity:** Unlike single quadrupole GC-MS which monitors for the molecular ions of the PCBs, GC-MS/MS utilizes Multiple Reaction Monitoring (MRM). In MRM, a specific precursor ion for PCB 155 is selected in the first quadrupole, fragmented in a collision cell, and then a specific product ion is monitored in the third quadrupole. This two-

stage mass filtering significantly reduces background noise and eliminates interferences from compounds that may have the same nominal mass as PCB 155 but do not produce the same specific fragment.[\[8\]](#)[\[12\]](#)

- Improved Signal-to-Noise: By filtering out matrix interferences and chemical noise, GC-MS/MS provides a much cleaner chromatogram with a better signal-to-noise ratio, allowing for lower detection limits and more confident quantification.[\[13\]](#)

While high-resolution mass spectrometry (HRMS) as specified in EPA Method 1668C also offers excellent selectivity by differentiating compounds based on their exact mass, GC-MS/MS is a more accessible and widely used technique in many laboratories that provides comparable selectivity for targeted PCB analysis.[\[14\]](#)[\[15\]](#)[\[16\]](#)

### **Q3: I am analyzing a fatty tissue sample. How can I effectively remove lipid interferences before analysis?**

A3: The removal of lipids is a critical step in the analysis of PCBs in fatty tissues to prevent matrix effects and protect your analytical instrument. A multi-step cleanup approach is often necessary. Here are some effective strategies:

- Pressurized Liquid Extraction (PLE) with in-cell cleanup: This technique allows for the simultaneous extraction and initial cleanup of the sample. By packing the extraction cell with a sorbent like Florisil or silica gel at the outlet, a significant portion of the lipids can be retained while the PCBs are extracted.[\[17\]](#)
- Gel Permeation Chromatography (GPC): GPC is a size-exclusion chromatography technique that is highly effective at separating the large lipid molecules from the smaller PCB analytes.
- Solid Phase Extraction (SPE): SPE with various sorbents is a common and effective cleanup method. A combination of different sorbents can be used to remove different types of interferences:
  - Acidic Silica Gel: A column of silica gel impregnated with sulfuric acid is very effective at breaking down and retaining lipids.
  - Florisil: This magnesium silicate sorbent is excellent for removing polar interferences and can be used to fractionate PCBs from other compounds.[\[18\]](#)[\[19\]](#)

- Alumina: Alumina can also be used for cleanup and fractionation.[19]
- Dispersive Solid Phase Extraction (d-SPE): Often used in QuEChERS-based methods, d-SPE involves adding the cleanup sorbents directly to the sample extract, followed by centrifugation. This is a faster alternative to traditional column chromatography.[13]

For highly fatty samples, a combination of these techniques is often employed to achieve the necessary level of cleanliness for sensitive analysis.

## Troubleshooting Guide

This section addresses specific issues you may encounter during your PCB 155 analysis in a question-and-answer format.

### Chromatography Issues

Q: My PCB 155 peak is tailing. What are the likely causes and how can I fix it?

A: Peak tailing for PCB 155, which is a relatively non-polar compound, is often indicative of an issue in the GC system. Here's a systematic approach to troubleshooting:

- Check for Active Sites in the Inlet:
  - Cause: The glass inlet liner can become contaminated with non-volatile matrix components, creating active sites that can interact with analytes. The glass wool in the liner can also be a source of activity.
  - Solution: Replace the inlet liner and septum. If you are using glass wool, ensure it is properly deactivated. Consider using a liner with a built-in glass frit. Regular inlet maintenance is crucial, especially when analyzing complex matrices.[6][20]
- Assess the Condition of the GC Column:
  - Cause: The front end of the GC column can become contaminated over time, leading to peak shape degradation.
  - Solution: Trim the first 10-20 cm from the front of the column. If this does not resolve the issue, the column may be damaged or have reached the end of its lifespan and may need

to be replaced.[6][21]

- Verify Proper Column Installation:
  - Cause: An improperly installed column can create dead volume at the inlet or detector connection, leading to peak tailing for all compounds.
  - Solution: Ensure the column is installed at the correct depth in both the inlet and the detector according to the manufacturer's instructions. A poor column cut can also contribute to this problem, so ensure a clean, square cut.[18]

Q: The retention time for my PCB 155 peak is shifting between injections. What should I investigate?

A: Retention time shifts can compromise peak identification and quantification. Here are the common culprits:

- Inconsistent Oven Temperature:
  - Cause: Fluctuations in the GC oven temperature will directly impact retention times.
  - Solution: Ensure the GC oven is properly calibrated and that the temperature program is consistent for every run. Allow sufficient equilibration time at the initial temperature before each injection.[22]
- Carrier Gas Flow Rate Instability:
  - Cause: Leaks in the system or a faulty electronic pressure control (EPC) module can cause variations in the carrier gas flow rate.
  - Solution: Perform a leak check of the entire GC system, from the gas source to the detector. Pay close attention to the inlet septum and column fittings. If no leaks are found, the EPC may require service.[22]
- Changes in the Column:
  - Cause: Over time, the stationary phase of the column can degrade, or the column length can change due to trimming, both of which will affect retention times.

- Solution: If you have recently trimmed the column, a shift to earlier retention times is expected. If the shifts are erratic, it could be a sign of column degradation, and replacement may be necessary. Using retention time locking software can help to maintain consistent retention times.[\[23\]](#)

## Mass Spectrometry Issues

Q: I see a peak at the retention time of PCB 155, but the ion ratio for my two MRM transitions is incorrect. How should I interpret this?

A: An incorrect ion ratio is a strong indication that the peak is not solely PCB 155, or that there is a significant interference.

- Co-eluting Interference: This is the most likely cause. Another compound is eluting at the same time and contributing to one of the MRM transitions, thus altering the ratio. This could be another PCB congener or a matrix component that happens to produce a similar fragmentation.
- Low Signal Intensity: At very low concentrations near the limit of detection, the ion ratios can be more variable.
- MS/MS Parameters: Incorrect collision energy or other MS/MS parameters can affect the fragmentation pattern and thus the ion ratio.

### Troubleshooting Steps:

- Analyze a Standard: Inject a known standard of PCB 155 to confirm the expected ion ratio under your instrument conditions.
- Check for Co-eluting Congeners: Consult literature or perform analysis on a more selective GC column (e.g., a different stationary phase) to see if the peak resolves into multiple components. While a comprehensive list of co-eluting congeners for PCB 155 on all columns is not readily available, it is known that co-elution is highly dependent on the specific column and conditions used.[\[1\]](#)[\[3\]](#)
- Improve Sample Cleanup: If matrix interference is suspected, implement a more rigorous cleanup protocol to remove the interfering compounds.

- Optimize MRM Transitions: Ensure that your MRM transitions are specific to PCB 155 and that the collision energies are optimized for your instrument.

Q: My PCB 155 signal is suppressed when analyzing real samples compared to the standard in solvent. What can I do?

A: This is a classic example of a matrix effect, specifically ion suppression.

- Cause: Co-eluting matrix components are interfering with the ionization of PCB 155 in the MS ion source, reducing the number of ions that reach the detector.
- Solutions:
  - Improve Sample Cleanup: This is the most effective way to combat matrix effects. Utilize the cleanup techniques described in the FAQ section to remove as much of the matrix as possible.[\[4\]](#)[\[18\]](#)[\[19\]](#)
  - Use an Isotope-Labeled Internal Standard: The use of a stable isotope-labeled internal standard, such as  $^{13}\text{C}$ -PCB 155, is the gold standard for correcting for matrix effects. This internal standard is chemically identical to the native analyte and will experience the same matrix effects. By calculating the response ratio of the native analyte to the labeled internal standard, the matrix effects are compensated for. This is a key principle of EPA Method 1668C.[\[14\]](#)[\[15\]](#)
  - Matrix-Matched Calibration: If an isotope-labeled internal standard is not available, creating calibration standards in a blank matrix extract that is representative of your samples can help to compensate for the matrix effects.

## Experimental Protocols & Data

### Recommended GC-MS/MS Parameters for PCB 155

The following table provides typical Multiple Reaction Monitoring (MRM) transitions for PCB 155. These should be optimized for your specific instrument.

| Analyte                      | Precursor Ion (m/z) | Product Ion (m/z) | Dwell Time (ms) | Collision Energy (V) |
|------------------------------|---------------------|-------------------|-----------------|----------------------|
| PCB 155 (Quantifier)         | 360                 | 290               | 50              | 35                   |
| PCB 155 (Qualifier)          | 362                 | 292               | 50              | 35                   |
| <sup>13</sup> C-PCB 155 (IS) | 372                 | 302               | 50              | 35                   |

Data adapted from a presentation by a major analytical instrument manufacturer.

## Protocol: Sample Cleanup for Fatty Tissue (e.g., Fish)

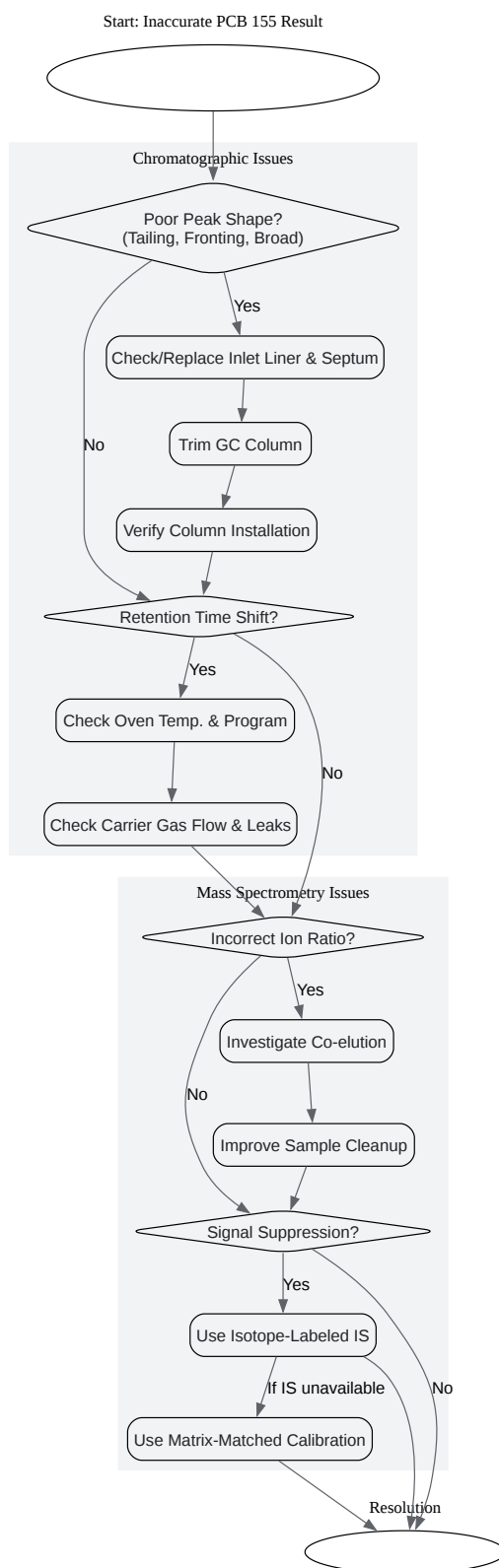
This protocol outlines a robust cleanup procedure for the analysis of PCB 155 in fatty tissues.

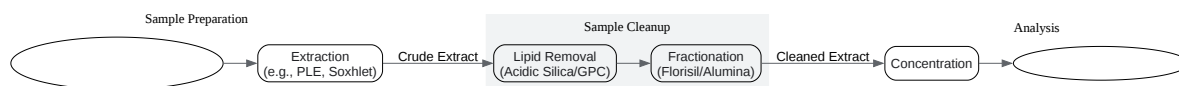
- **Lipid Removal with Acidic Silica Gel:** a. Prepare a glass chromatography column packed with 10 g of 40% sulfuric acid-impregnated silica gel. b. Add the concentrated sample extract to the top of the column. c. Elute the PCBs with 200 mL of hexane. The lipids will be retained on the column. d. Concentrate the eluate to approximately 1 mL.
- **Fractionation using Florisil Chromatography:** a. Prepare a second glass chromatography column packed with 10 g of activated Florisil. b. Transfer the concentrated extract from the previous step onto the Florisil column. c. Elute with 100 mL of hexane. This fraction will contain the PCBs. d. A second elution with a more polar solvent, such as a mixture of hexane and dichloromethane, can be used to elute more polar compounds if they are of interest. e. Concentrate the PCB fraction to a final volume of 1 mL for GC-MS/MS analysis.

## Visualizations

### Troubleshooting Workflow for PCB 155 Analysis

The following diagram illustrates a logical workflow for troubleshooting common issues in PCB 155 analysis.





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Caption: A typical workflow for sample preparation and cleanup in PCB analysis.

## References

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